

Boc-NH-PEG4-azide molecular weight and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-NH-PEG4-azide*

Cat. No.: *B611212*

[Get Quote](#)

In-Depth Technical Guide: Boc-NH-PEG4-azide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, applications, and experimental protocols for **Boc-NH-PEG4-azide**, a versatile heterobifunctional linker crucial in bioconjugation, proteomics, and drug discovery, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

Core Properties of Boc-NH-PEG4-azide

Boc-NH-PEG4-azide, also known as t-Boc-N-Amido-PEG4-Azide, is a polyethylene glycol (PEG)-based linker. It features a tert-butyloxycarbonyl (Boc)-protected amine at one terminus and an azide group at the other, separated by a 4-unit PEG spacer. This structure provides a unique combination of functionalities: the azide group allows for highly specific "click chemistry" reactions, the PEG spacer enhances solubility and reduces steric hindrance, and the Boc-protected amine offers an orthogonal handle for subsequent conjugation steps after deprotection.

Quantitative Data Summary

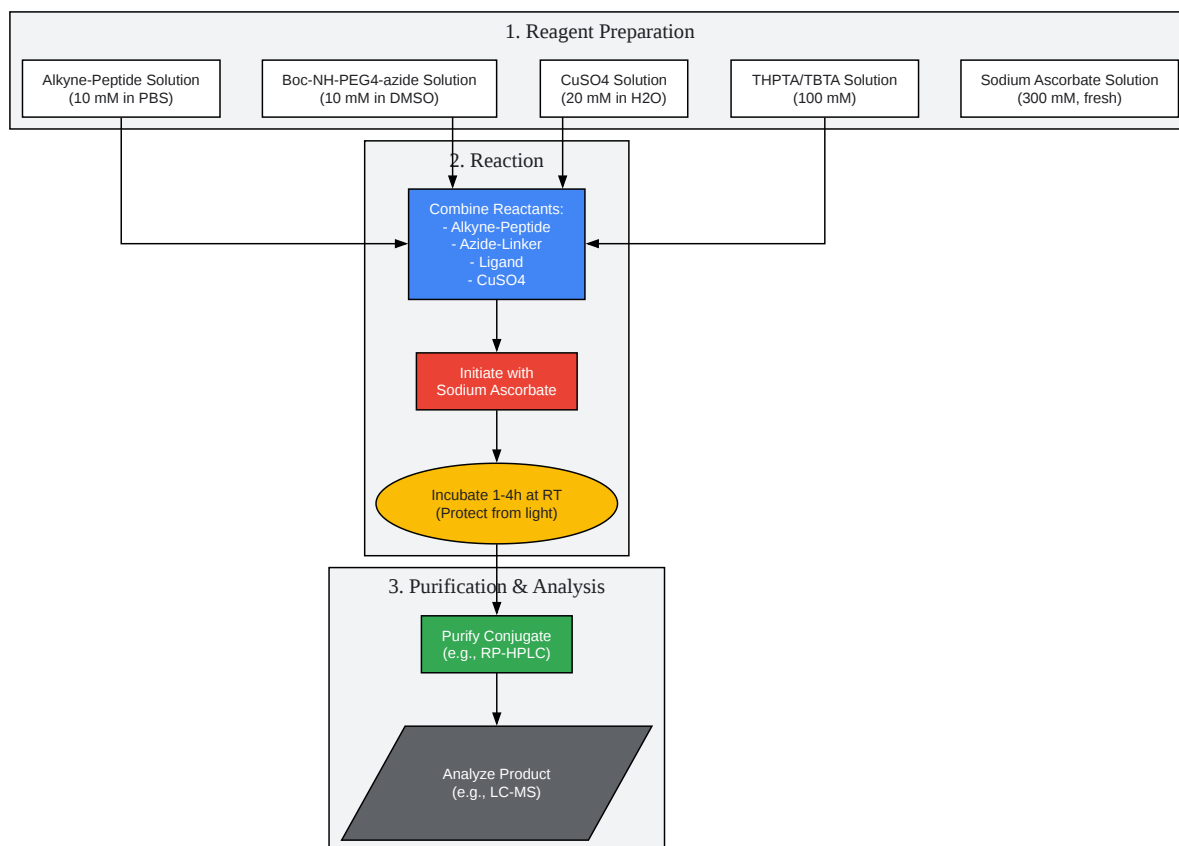
The key molecular and physical properties of **Boc-NH-PEG4-azide** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Weight	362.42 g/mol	[1]
Molecular Formula	C ₁₅ H ₃₀ N ₄ O ₆	[1]
CAS Number	940951-99-5	[1]
Purity	≥95%	[1]
Storage Conditions	2-8°C, sealed, dry	[1]

Core Applications and Signaling Pathways

Boc-NH-PEG4-azide is a cornerstone reagent for Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a premier example of click chemistry. This reaction's high efficiency and bioorthogonality make it ideal for conjugating molecules in complex biological environments. The primary application of this linker is to connect an alkyne-modified molecule (e.g., a protein, peptide, or drug) to another molecule via the azide group. Following this conjugation, the Boc protecting group can be removed under acidic conditions to reveal a primary amine, which is then available for further modification, such as amide bond formation with a carboxylic acid.

This dual functionality is particularly valuable in the construction of PROTACs. In this context, the linker bridges a ligand that binds to a target protein and another ligand that recruits an E3 ubiquitin ligase, thereby inducing the ubiquitination and subsequent degradation of the target protein.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boc-NH-PEG4-azide [myskinrecipes.com]
- To cite this document: BenchChem. [Boc-NH-PEG4-azide molecular weight and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611212#boc-nh-peg4-azide-molecular-weight-and-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com